

storage and handling of 4-Hydrazinylpyridine hydrochloride solutions

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Compound of Interest

Compound Name: 4-Hydrazinylpyridine hydrochloride

Cat. No.: B1322162

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Technical Support Center: 4-Hydrazinylpyridine Hydrochloride

This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **4-Hydrazinylpyridine hydrochloride** solutions.

Frequently Asked Questions (FAQs)

Q1: How should solid **4-Hydrazinylpyridine hydrochloride** be stored?

A1: The solid compound should be stored under an inert gas (like nitrogen or argon) at 2-8°C. [1] Some suppliers recommend room temperature storage for the solid. [2][3] For long-term storage, colder temperatures (under -20°C) in tightly closed vessels are also suggested. [4] It is crucial to keep the container tightly closed and in a dry, well-ventilated place. [5][6]

Q2: What are the primary hazards associated with **4-Hydrazinylpyridine hydrochloride**?

A2: **4-Hydrazinylpyridine hydrochloride** is harmful if swallowed, in contact with skin, or if inhaled. [4] It can cause skin irritation and serious eye damage. [7] It is classified as an acute toxicant and may cause respiratory system irritation. [7] Some sources also indicate it may cause an allergic skin reaction and is suspected of causing cancer. [6][8] Always consult the latest Safety Data Sheet (SDS) for comprehensive hazard information.

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: When handling **4-Hydrazinylpyridine hydrochloride**, you must wear protective gloves, protective clothing, eye protection (safety goggles), and face protection.[5][6] All handling should be performed inside a chemical fume hood.[4]

Q4: What solvents are suitable for dissolving **4-Hydrazinylpyridine hydrochloride**?

A4: While specific quantitative solubility data is sparse, hydrazine derivatives often show solubility in polar protic solvents. General guidance suggests solubility in water and ethanol.[9][10] For similar compounds like 4-Cyanophenylhydrazine Hydrochloride, Dimethyl Sulfoxide (DMSO) and Methanol are effective solvents.[11] Always perform a small-scale solubility test for your specific application.

Q5: Are solutions of **4-Hydrazinylpyridine hydrochloride** stable?

A5: Hydrazine solutions are known to be unstable in the presence of oxygen, especially under neutral or alkaline conditions.[12] They are more stable under strongly acidic conditions.[12] The primary degradation pathway in aqueous solutions is oxidation by atmospheric oxygen, which can be catalyzed by metal ions like Cu(II).[12][13] To maximize stability, solutions should be freshly prepared, stored under an inert atmosphere, and protected from light.

Q6: How should I dispose of waste containing **4-Hydrazinylpyridine hydrochloride**?

A6: Dispose of contents and containers at an appropriate treatment and disposal facility in accordance with all applicable laws and regulations.[5] One method for neutralizing hydrazine waste is to dilute it with water and then add an equal volume of a 5% calcium hypochlorite solution (bleach).[14] Do not allow the material to enter drains or water courses.[4]

Data & Properties

Physical and Chemical Properties

Property	Value	Source
CAS Number	20815-52-5 / 52834-40-9	[1][7]
Molecular Formula	C ₅ H ₈ ClN ₃	[1][2]
Molecular Weight	145.59 g/mol	[1][2][7]
Form	Solid	[7]
Melting Point	~238-250 °C	[1][7]
Storage Temperature	2-8°C (under inert gas) or Room Temperature	[1][2][3]

Qualitative Solubility Profile

Solvent	Solubility	Notes
Water	Soluble	Hydrazine hydrochlorides are generally water-soluble.
Ethanol	Soluble	Often used as a reaction solvent for hydrazine derivatives.[15]
Dimethyl Sulfoxide (DMSO)	Likely Soluble	A common solvent for similar heterocyclic compounds.[11]
Toluene	Sparingly Soluble	Used as a solvent for preparing pyridine hydrochloride salts.[16]

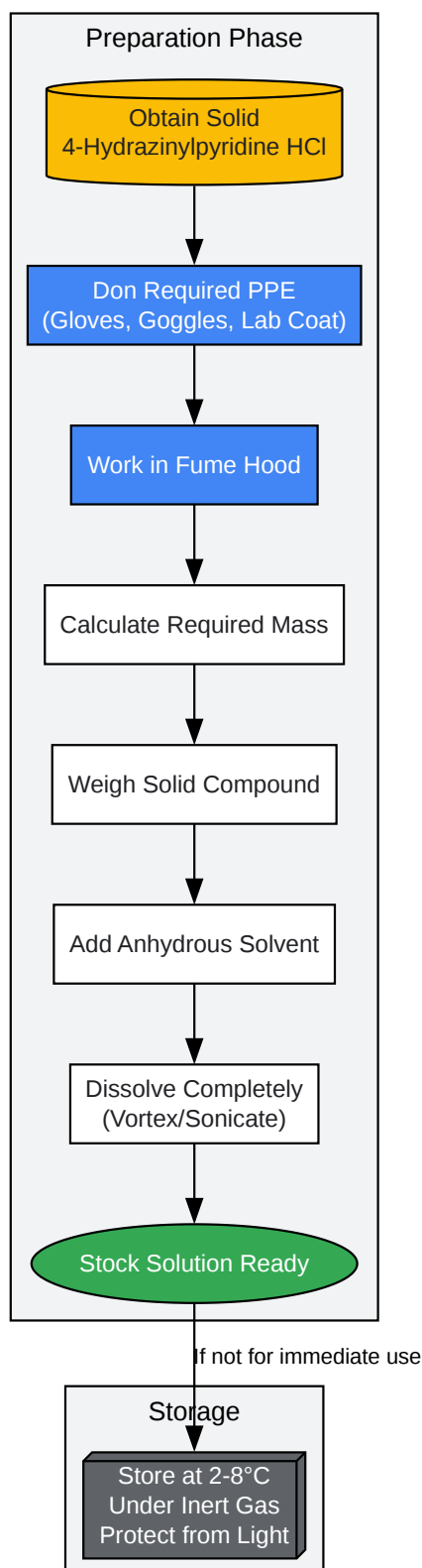
Experimental Protocols

Protocol 1: Preparation of a Stock Solution (e.g., 100 mM in DMSO)

- Pre-Experiment Setup:
 - Read the entire Safety Data Sheet (SDS) for **4-Hydrazinylpyridine hydrochloride**. [5][6]

- Don appropriate PPE: lab coat, safety goggles, and chemical-resistant gloves.
- Perform all operations in a certified chemical fume hood.[\[4\]](#)
- Calculation:
 - Determine the required mass of **4-Hydrazinylpyridine hydrochloride**. For 10 mL of a 100 mM solution:
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.010 \text{ L} \times 145.59 \text{ g/mol} = 0.1456 \text{ g (145.6 mg)}$.
- Weighing and Dissolution:
 - Tare a clean, dry vial on an analytical balance.
 - Carefully weigh 145.6 mg of the solid compound into the vial.
 - Add 10 mL of anhydrous DMSO to the vial.
 - Cap the vial securely and vortex or sonicate until the solid is completely dissolved. Gentle warming may be applied if necessary.
- Storage:
 - If not for immediate use, blanket the solution with an inert gas (argon or nitrogen).
 - Store the solution in a tightly sealed vial at 2-8°C, protected from light.
 - Clearly label the vial with the compound name, concentration, solvent, and preparation date.

Visual Guides and Workflows



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Caption: Experimental workflow for preparing a **4-Hydrazinylpyridine hydrochloride** stock solution.

Troubleshooting Guide

Issue: The solid material has changed color or appears clumpy.

- Possible Cause: The compound may have absorbed moisture or started to degrade due to improper storage (exposure to air/light).
- Solution: Discard the material according to safety protocols.^[5] Use a fresh, unopened container for your experiment. Ensure storage containers are sealed tightly under an inert atmosphere.^[1]

Issue: The prepared solution is cloudy or contains precipitate.

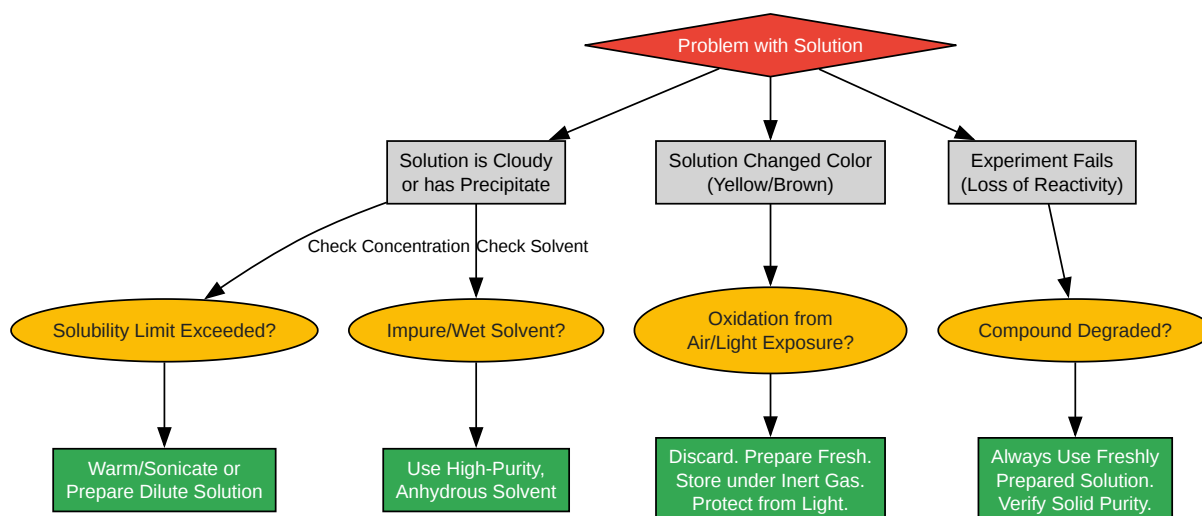
- Possible Cause 1: The solubility limit has been exceeded in the chosen solvent.
- Solution 1: Gently warm the solution or sonicate to aid dissolution. If precipitation persists, the solution is likely supersaturated. Prepare a more dilute solution.
- Possible Cause 2: The compound is reacting with the solvent or impurities.
- Solution 2: Ensure you are using a high-purity, anhydrous solvent. Prepare the solution fresh before each use.

Issue: The solution changes color (e.g., turns yellow/brown) over time.

- Possible Cause: This is a strong indicator of degradation, likely due to oxidation from exposure to air or light.^[12]
- Solution: Discard the solution. When preparing a new batch, ensure the solvent is de-gassed and overlay the final solution with an inert gas (N₂ or Ar) before sealing and storing.^[14] Use amber vials or wrap vials in foil to protect from light.

Issue: The compound fails to react as expected in our experiment.

- Possible Cause: The compound has degraded, leading to a loss of reactivity. The hydrazine functional group is susceptible to oxidation.[12][14]
- Solution: Use a freshly prepared solution for all experiments. If possible, confirm the purity of the solid material before use.



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Caption: Troubleshooting flowchart for common issues with **4-Hydrazinylpyridine hydrochloride** solutions.

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